

Technical Guide to ZONYL FS-300: Properties, Applications, and Methodologies

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Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

Cat. No.: S1833096

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Fundamental Chemical and Physical Properties

ZONYL FS-300 is a **water-based, nonionic fluorosurfactant** known for its exceptional ability to reduce surface tension, providing superior wetting, spreading, and leveling capabilities. [1] [2]. Its structure is based on a fluorocarbon chain (Rf) connected to a polyethylene oxide (PEO) segment. The table below summarizes its core physical properties as provided by suppliers and research literature.

Table 1: Key Physical and Chemical Properties of **ZONYL FS-300**

Property	Specification / Value	Notes / Source
CAS Number	197664-69-0 [1] [3]	-
Molecular Formula	RfCH ₂ CH ₂ O(CH ₂ CH ₂ O) _x H [1] [3]	Rf = fluorocarbon chain
Physical Form	Liquid [1]	-
Purity/Composition	~25% solids in water [3]	Supplied as an aqueous solution.
Boiling Point	100 °C [1]	-

Property	Specification / Value	Notes / Source
Melting Point	-5 °C [1]	-
Flash Point	22 °C [1]	-
Density	1.10 ± 0.05 g/mL @ 20°C [1] [3]	-
Solubility	Soluble in THF and water [1]	-
Refractive Index	1.459 [1]	-
Key Features	Surface tension reduction, anti-blocking, defoaming, chemical resistance, environmental stability [1]	-

Key Functional Applications and Performance

ZONYL FS-300's unique properties make it valuable in diverse scientific and industrial fields. The following table details its core applications and documented performance in research settings.

Table 2: Research and Industrial Applications of ZONYL FS-300

Application Field	Specific Role / Function	Outcome / Performance
Material Science & Electronics	Acts as a processing aid and plasticizer in stretchable transparent conductive electrodes (PEDOT:PSS-based) [2].	Promotes adhesion of PEDOT:PSS to hydrophobic substrates; improves mechanical properties and processing. Enabled organic solar cells with 11.9% power conversion efficiency. [2]
Advanced Coatings & Films	Serves as a mesostructuring agent in the synthesis of low-temperature photocatalytic titania films [4].	Produced nanosized titania crystals at lower temperatures, leading to ~50% higher photocatalytic activity compared to films templated with Pluronic F127. [4]

Application Field	Specific Role / Function	Outcome / Performance
Complex Emulsions	Used with light-responsive surfactants to form and stabilize complex emulsions for research [1].	Enabled creation of three-phase complex emulsions via a one-step temperature-induced phase-separation method. [1]
Astrobiology & Exploration	Studied as a potential surfactant for extracting organic matter from Martian soil simulants [5].	Demonstrated that its extraction efficiency decreases with prolonged high-temperature storage, but remains stable under expected mission radiation levels. [5]

Detailed Experimental Protocols from Research

Here are the detailed methodologies for two key experiments cited in the search results, which you can adapt for your laboratory work.

Protocol: Synthesis of Stretchable Transparent Conductive Electrodes

This protocol outlines the use of **ZONYL FS-300** in creating PEDOT:PSS-based electrodes for stretchable electronics, as documented in research leading to high-performance organic solar cells and strain sensors [2].

- **Primary Materials:** Poly(3,4-ethylenedioxythiophene):poly(styrenesulfonate) (PEDOT:PSS), Polyethylene oxide (PEO) precursor, Polyethylene glycol methacrylate, **ZONYL FS-300** surfactant.
- **Procedure:**
 - **Formulation Preparation:** Combine the PEDOT:PSS solution with the PEO precursor and a specified amount of **ZONYL FS-300**.
 - **Mixing:** Ensure the mixture is homogenized thoroughly to achieve a uniform dispersion of all components.
 - **Deposition:** Apply the formulated mixture onto the target hydrophobic substrate.
 - **Processing:** The addition of **ZONYL FS-300** promotes adhesion to the substrate and has a plasticizing effect on the base material, which is crucial for achieving stretchability.
 - **Curing/Cross-linking:** Proceed with the necessary curing or cross-linking steps as required for the PEO precursor to form the final elastic network.

- **Key Role of ZONYL FS-300:** The surfactant is critical for two main reasons: it enables the processing of the hydrophilic PEDOT:PSS on hydrophobic surfaces, and it improves the mechanical properties (plasticizing effect) of the resulting electrode [2].

Protocol: One-Step Formation of Complex Emulsions

This method describes the preparation of complex emulsions using **ZONYL FS-300** as a stabilizing surfactant, suitable for research in colloid and interface science [1].

- **Primary Materials:** **ZONYL FS-300**, light-responsive surfactant (e.g., C4AZOC2TAB), hexane, perfluorooctane, water.
- **Procedure:**
 - **Aqueous Phase Preparation:** Prepare a mixed surfactant aqueous solution containing **ZONYL FS-300** and the light-responsive surfactant (C4AZOC2TAB). Use a volume ratio of 1:1 for the oil phase to the aqueous phase.
 - **Oil Phase Preparation:** Combine hexane and perfluorooctane. Heat this oil mixture **above 37°C** (its upper critical solution temperature, T_c) until the components become miscible.
 - **Pre-heating:** Pre-heat the aqueous surfactant solution to the same temperature (above T_c).
 - **Emulsification:** Combine the preheated aqueous solution with the oil mixture. Emulsify using a vortex mixer at **2800 rpm for 1 minute**.
 - **Phase Separation:** Cool the emulsion to room temperature (e.g., 25°C). This induces phase separation within the oil droplets.
 - **Equilibration:** Let the emulsion equilibrate for at least **12 hours** at 25°C to form the stable complex internal structure.

Protocol: Stability and Degradation Assessment

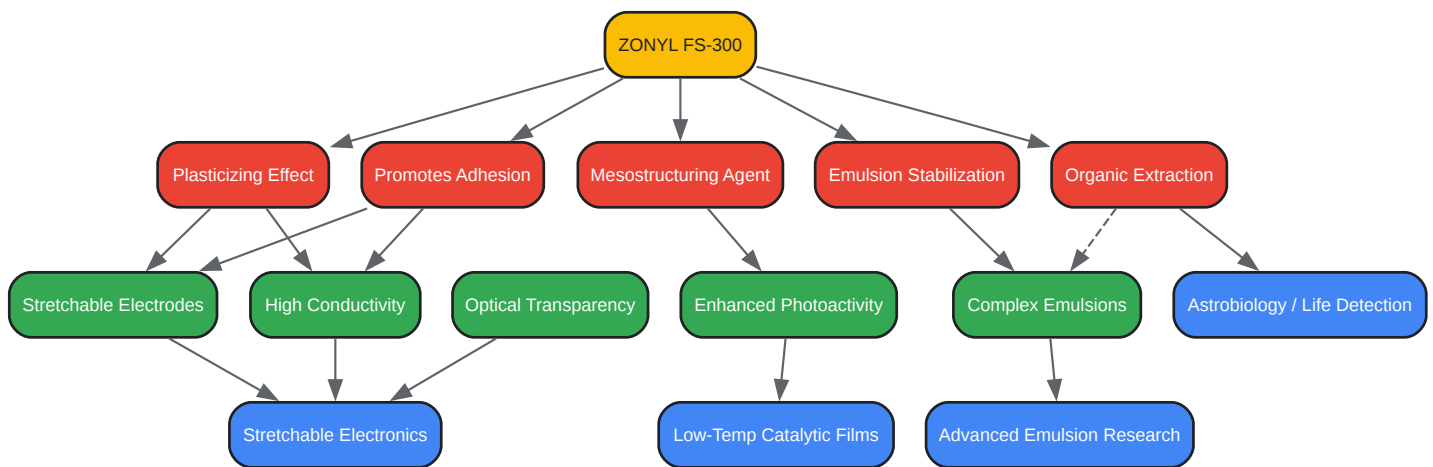
This procedure evaluates the stability of **ZONYL FS-300** under harsh conditions, relevant for applications where long-term performance or extreme environment resistance is critical [5].

- **Primary Materials:** **ZONYL FS-300** solution, Martian soil simulatant (e.g., JSC Mars-1), suite of organic compound standards.
- **Procedure:**
 - **Stress Exposure:** Expose solutions of **ZONYL FS-300** to elevated radiation doses and heat levels, combined with prolonged storage.
 - **Degradation Monitoring:** Monitor changes in solution properties such as **pH and electrical conductivity**.

- **Performance Testing:** Use the degraded surfactant solutions to extract a suite of organic compounds that have been spiked onto the soil simulant.
- **Efficiency Analysis:** Measure the **recovery efficiency** of the spiked standards using analytical techniques (e.g., GC-MS, HPLC) to quantify the surfactant's remaining effectiveness.
- **Key Findings:** Extraction efficiencies for standards decreased progressively with increasing storage temperature. Prolonged storage at **60°C** rendered the surfactant solutions ineffective. However, proton fluences expected during a Mars mission did not cause significant degradation [5].

Diagram of Key Functional Relationships

The diagram below visualizes the core functional roles of **ZONYL FS-300** and their resulting material properties, based on its documented behavior in research applications.



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This diagram illustrates how the core functions of **ZONYL FS-300** enable specific material properties and facilitate advanced applications.

Critical Considerations for Researchers

- **Environmental and Health Profile:** ZONYL FS-300 is classified with hazard codes **Xi (Irritant)** and carries hazard statements for **flammability (H225)**, **serious eye irritation (H319)**, and **potential drowsiness or dizziness (H336)** [1]. It is also classified as a **PFAS (Per- and polyfluoroalkyl substance)**, which warrants careful consideration regarding its environmental persistence and should guide its use, disposal, and exploration of alternatives where appropriate [3].
- **Material Compatibility:** As a **nonionic surfactant**, its electrically neutral nature provides excellent compatibility with various ionic systems and makes it unaffected by polyvalent cations in solution, offering formulation flexibility [2].
- **Stability Boundaries:** While stable under proton radiation relevant to space missions, its performance degrades significantly with prolonged storage at high temperatures (e.g., 60°C) [5]. Store recommended at **2-8°C** [1].

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